

# Application Notes and Protocols: Utilizing Tanshinones in Metabolic Engineering Studies

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## Compound of Interest

Compound Name: *Tanegoside*

Cat. No.: *B15594885*

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## Introduction

Tanshinones, a group of lipophilic diterpenoids isolated from the dried roots of *Salvia miltiorrhiza* (Danshen), have garnered significant attention for their diverse pharmacological activities, including cardiovascular protection and anticancer effects. Recent studies have highlighted their potential in modulating cellular metabolism, making them valuable tools for metabolic engineering research. These compounds, particularly Tanshinone IIA (Tan IIA), have been shown to influence key metabolic pathways such as glycolysis and oxidative phosphorylation, primarily through the regulation of signaling cascades like PI3K/Akt/mTOR.

This document provides detailed application notes and experimental protocols for researchers interested in utilizing Tanshinones to manipulate and study cellular metabolism. While the term "**Tanegoside**" is not prevalent in scientific literature, it is likely that inquiries for it relate to the well-documented Tanshinones from *Salvia miltiorrhiza*.

## Data Presentation: Quantitative Effects of Tanshinones on Metabolism

The following tables summarize the quantitative data from various studies on the effects of Tanshinones on metabolic processes.

Table 1: Enhancement of Tanshinone Production through Metabolic Engineering in *Salvia miltiorrhiza* Hairy Roots

Transgenic Line	Overexpressed Gene(s)	Tanshinone Production (mg/g dry weight)	Fold Increase vs. Control	Reference
Control	-	0.475	-	[1]
HG9	SmHMGR + SmGGPPS	2.727	4.74	[1]

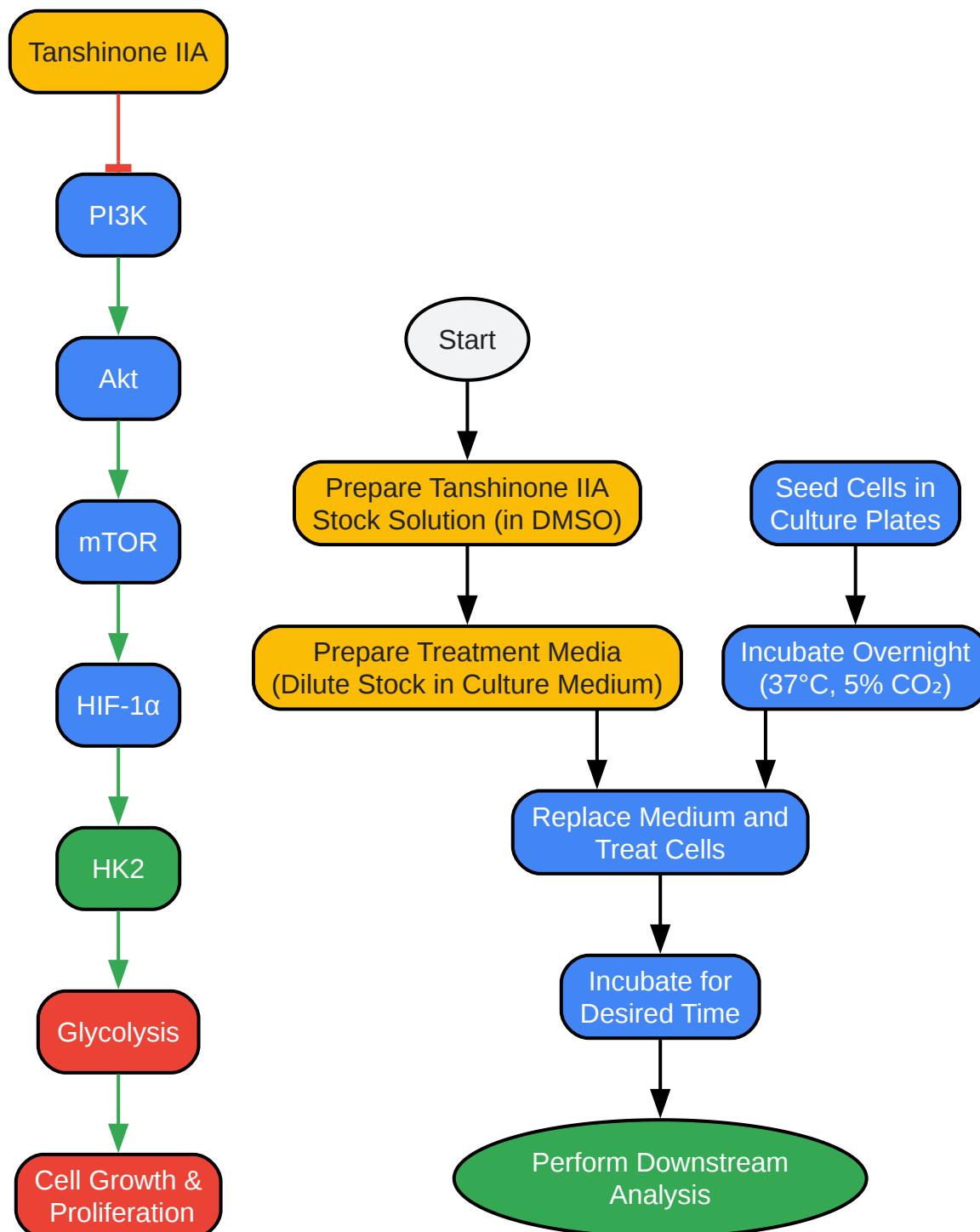
SmHMGR: 3-hydroxy-3-methylglutaryl CoA reductase; SmGGPPS: geranylgeranyl diphosphate synthase.

Table 2: Effects of Tanshinone IIA on Metabolic Parameters in Cancer Cell Lines

Cell Line	Treatment	Parameter	Result	Reference
Non-small cell lung cancer (A549 & H292)	Tan IIA (5.45 $\mu$ M & 5.78 $\mu$ M IC50)	ATP Level	Markedly decreased	[2]
Glucose Uptake	Markedly decreased	[2]		
Lactate Production	Markedly decreased	[2]		
Gastric cancer (MGC803)	Tan IIA	Glucose Uptake	Reduced	[3]
Lactate Production	Reduced	[3]		
ATP Synthesis	Reduced	[3]		
Ovarian Cancer	Cryptotanshinone	Glucose Uptake	Decreased	[4]
Lactate Production	Decreased	[4]		
ATP Generation	Suppressed	[4]		

## Signaling Pathways Modulated by Tanshinones

Tanshinones exert their effects on cellular metabolism by modulating key signaling pathways. The PI3K/Akt/mTOR pathway is a central regulator of cell growth, proliferation, and metabolism and is frequently targeted by Tanshinone IIA.

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- 4. Cryptotanshinone suppresses ovarian cancer via simultaneous inhibition of glycolysis and oxidative phosphorylation - PubMed [pubmed.ncbi.nlm.nih.gov]
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